

# 2,7-Diiodophenanthrene-9,10-dione CAS number and identifiers

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## Compound of Interest

Compound Name: 2,7-Diiodophenanthrene-9,10-dione

Cat. No.: B096020

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## 2,7-Diiodophenanthrene-9,10-dione: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the key identifiers for **2,7-Diiodophenanthrene-9,10-dione**, a chemical compound of interest in various research and development applications. While detailed experimental protocols and extensive quantitative data are not readily available in public literature, this document serves as a foundational resource for researchers.

## Core Identifiers

The fundamental identifiers for **2,7-Diiodophenanthrene-9,10-dione** are crucial for accurate identification and sourcing of the compound. These are summarized in the table below.

Identifier Type	Value
CAS Number	16218-32-9[1][2]
IUPAC Name	2,7-diiodophenanthrene-9,10-dione[1]
Molecular Formula	C <sub>14</sub> H <sub>6</sub> I <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	460.01 g/mol [2]
InChI	InChI=1S/C14H6I2O2/c15-7-1-3-9-10-4-2-8(16)6-12(10)14(18)13(17)11(9)5-7/h1-6H[1]
InChIKey	FJEXTLBWOUQIBN-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>C1=CC2=C(C=C1I)C(=O)C(=O)C3=C2C=CC(=C3)I</chem> [1]
PubChem CID	591321[1]

## Synthesis and Applications: A Note on Available Data

Detailed experimental protocols for the synthesis of **2,7-Diiodophenanthrene-9,10-dione** are not extensively documented in readily accessible scientific literature. However, general synthetic strategies for halogenated phenanthrene-9,10-diones can be inferred from procedures reported for analogous compounds such as 2,7-Dibromophenanthrene-9,10-dione. These methods often involve the direct halogenation of the parent phenanthrene-9,10-dione.

The applications of **2,7-Diiodophenanthrene-9,10-dione** are not as widely reported as its bromo- and chloro- counterparts, which are utilized in materials science, particularly in the synthesis of organic semiconductors for applications like Organic Light Emitting Diodes (OLEDs) and Organic Field-Effect Transistors (OFETs). The diiodo- derivative could potentially serve as a valuable intermediate in cross-coupling reactions for the synthesis of more complex organic electronic materials, owing to the higher reactivity of the carbon-iodine bond.

## Logical Relationship: Halogenated Phenanthrenequinones in Organic Electronics

The following diagram illustrates the general logical workflow for the application of halogenated phenanthrenequinones, such as **2,7-Diiodophenanthrene-9,10-dione**, in the development of organic electronic materials.

Caption: General workflow for the utilization of dihalogenated phenanthrene-9,10-diones in organic electronics.

Further research is required to fully elucidate the specific properties and potential applications of **2,7-Diiodophenanthrene-9,10-dione**. This guide provides the foundational information necessary for researchers to embark on such investigations.

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## References

- 1. 2,7-Diiodophenanthrene-9,10-dione | C<sub>14</sub>H<sub>6</sub>I<sub>2</sub>O<sub>2</sub> | CID 591321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
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